

Stability and Storage of Boc-D-Tyr-OH: A Technical Guide

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Compound of Interest

Compound Name: *Boc-D-Tyr-OH*

Cat. No.: *B2667570*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for N-tert-butoxycarbonyl-D-tyrosine (**Boc-D-Tyr-OH**). Understanding the stability profile of this critical raw material is paramount for ensuring the integrity of research findings and the quality of pharmaceutical intermediates and final products. This document summarizes publicly available data, outlines potential degradation pathways, and provides general protocols for stability assessment.

Physicochemical Properties

Boc-D-Tyr-OH is a white to off-white crystalline powder. Key physicochemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ NO ₅
Molecular Weight	281.31 g/mol
Appearance	White to off-white solid/powder[1][2]
CAS Number	70642-86-3[1][2]

Recommended Storage Conditions

Proper storage is crucial to maintain the purity and stability of **Boc-D-Tyr-OH**.

Recommendations for both solid-state and solution storage are provided below, based on information from various suppliers.

Solid-State Storage

For long-term storage, it is recommended to store **Boc-D-Tyr-OH** as a solid powder under controlled temperature conditions.

Storage Temperature	Recommended Duration	Source
-20°C	3 years	[1]
4°C	2 years	
Room Temperature (2-30°C)	Not specified for long-term, but used for shipping and short-term storage.	

It is advisable to store the compound in a tightly sealed container to protect it from moisture.

Solution Storage

Once in solution, the stability of **Boc-D-Tyr-OH** is more limited. It is recommended to prepare solutions fresh. If storage is necessary, it should be for a short duration at low temperatures.

Solvent	Storage Temperature	Recommended Duration	Source
Various (e.g., DMSO)	-80°C	6 months	
	-20°C	1 month	

To avoid repeated freeze-thaw cycles, it is best practice to aliquot solutions into single-use volumes.

Stability Profile and Degradation Pathways

While specific, quantitative stability data for **Boc-D-Tyr-OH** from forced degradation studies is not readily available in the public domain, the general stability of Boc-protected amino acids is well-understood. The primary degradation pathway involves the acid-catalyzed cleavage of the tert-butoxycarbonyl (Boc) protecting group.

pH Stability

- Acidic Conditions: The Boc group is highly susceptible to cleavage under acidic conditions. The reaction proceeds via a carbocationic intermediate, yielding the free D-tyrosine, carbon dioxide, and isobutylene. Studies on other Boc-protected amines have shown that the rate of this deprotection can have a second-order dependence on the acid concentration. Therefore, contact with acidic environments should be strictly avoided during storage and handling.
- Neutral and Basic Conditions: **Boc-D-Tyr-OH** is generally stable under neutral and basic conditions. The Boc protecting group is resistant to hydrolysis under these conditions, making it a valuable protecting group in peptide synthesis.

Thermal Stability

High temperatures can induce the thermal cleavage of the Boc group, even in the absence of a strong acid catalyst. This degradation pathway also results in the formation of D-tyrosine, isobutylene, and carbon dioxide. While specific temperature thresholds for the solid material are not well-documented, it is prudent to avoid elevated temperatures during storage and processing.

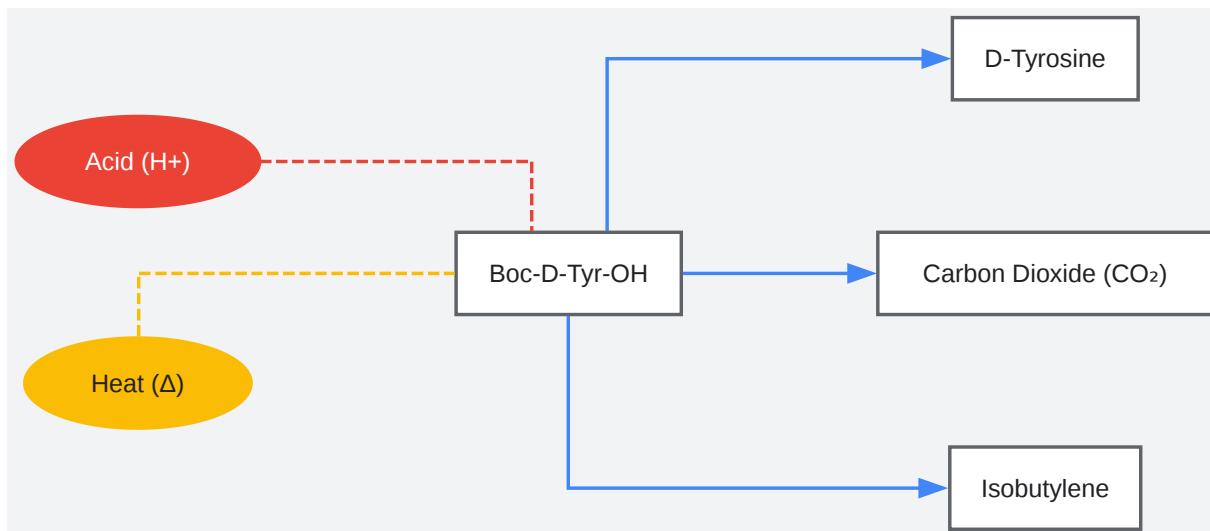
Photostability

Specific photostability studies on **Boc-D-Tyr-OH** are not publicly available. However, as a tyrosine derivative, the aromatic side chain has the potential to absorb UV light, which could lead to degradation. General guidelines for photostability testing, such as those from the International Council for Harmonisation (ICH) Q1B, should be followed to assess the light sensitivity of **Boc-D-Tyr-OH** if it is to be used in a light-exposed formulation.

Oxidative Stability

There is no specific information available regarding the oxidative stability of **Boc-D-Tyr-OH**. The phenolic hydroxyl group of the tyrosine side chain could be susceptible to oxidation.

A proposed major degradation pathway for **Boc-D-Tyr-OH** is illustrated below.



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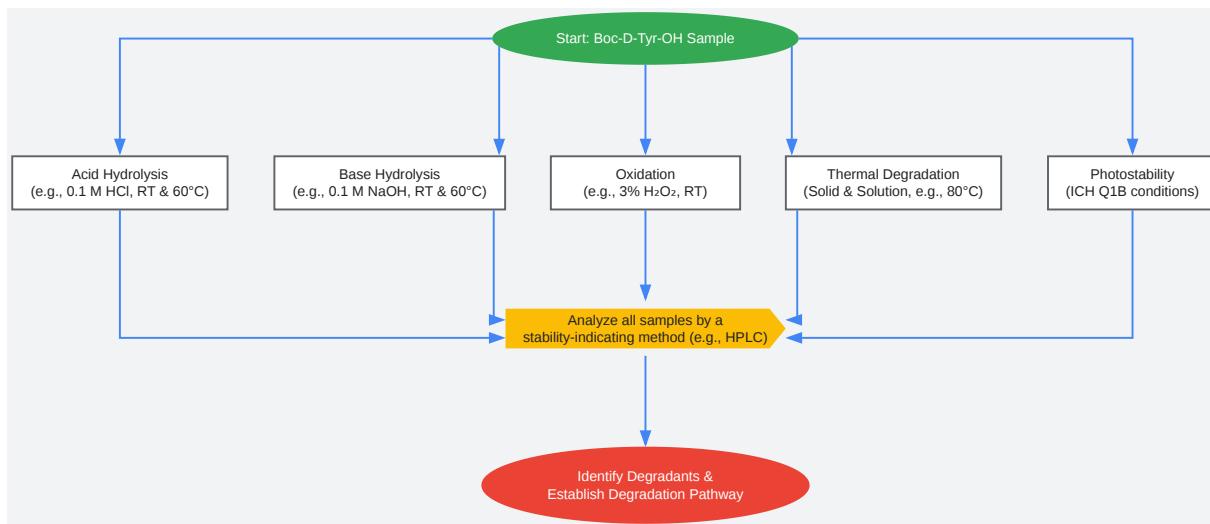
Caption: Primary degradation pathway of **Boc-D-Tyr-OH**.

Experimental Protocols for Stability Assessment

For researchers and drug development professionals who need to perform their own stability studies on **Boc-D-Tyr-OH**, the following general protocols can be adapted.

Forced Degradation Study Protocol

A forced degradation study is essential to identify potential degradation products and to develop a stability-indicating analytical method.



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Caption: Workflow for a forced degradation study.

Methodology:

- Sample Preparation: Prepare solutions of **Boc-D-Tyr-OH** in a suitable solvent (e.g., acetonitrile/water). For solid-state studies, use the neat powder.
- Stress Conditions:
 - Acidic: Treat the sample with 0.1 M HCl at room temperature and at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24 hours).

- Basic: Treat the sample with 0.1 M NaOH at room temperature and at an elevated temperature (e.g., 60°C) for a defined period.
- Oxidative: Treat the sample with a solution of hydrogen peroxide (e.g., 3%) at room temperature.
- Thermal: Expose the solid sample and a solution to dry heat (e.g., 80°C).
- Photolytic: Expose the sample to light as per ICH Q1B guidelines (an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter). A control sample should be protected from light.
- Sample Analysis: At appropriate time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration. Analyze all stressed samples, along with an unstressed control, using a stability-indicating analytical method.
- Data Evaluation: Compare the chromatograms of the stressed samples to the control to identify and quantify any degradation products.

Stability-Indicating HPLC Method (General)

A stability-indicating method is crucial for separating the intact **Boc-D-Tyr-OH** from any potential degradation products. While a validated method for **Boc-D-Tyr-OH** is not publicly available, a typical reversed-phase HPLC method would serve as a good starting point for development and validation.

Typical Starting Conditions:

- Column: C18, 4.6 x 250 mm, 5 µm
- Mobile Phase A: 0.1% Trifluoroacetic acid in Water
- Mobile Phase B: 0.1% Trifluoroacetic acid in Acetonitrile
- Gradient: A linear gradient from a low to a high percentage of Mobile Phase B over 20-30 minutes.
- Flow Rate: 1.0 mL/min

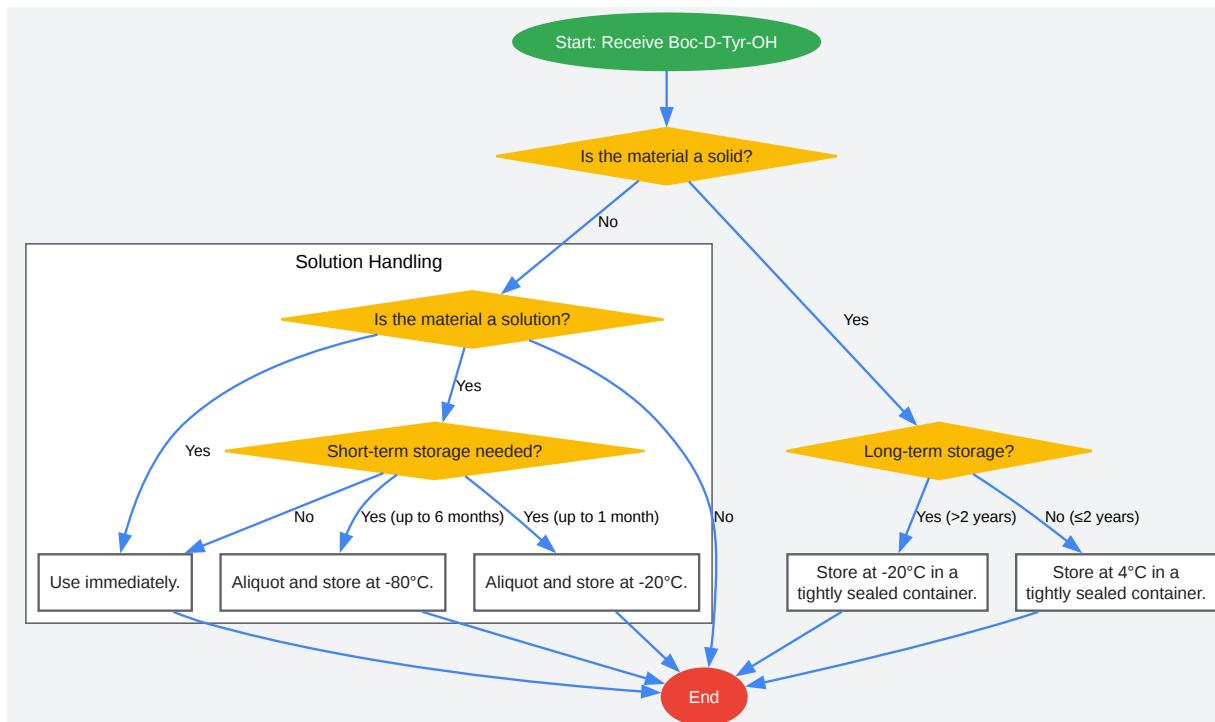
- Detection: UV at 220 nm and 280 nm
- Column Temperature: 25-30°C

Method development would involve optimizing the gradient, mobile phase composition, and other parameters to achieve adequate resolution between **Boc-D-Tyr-OH** and all peaks observed in the forced degradation study.

Handling and Safety Recommendations

When handling **Boc-D-Tyr-OH**, standard laboratory safety practices should be followed. It is recommended to use personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of the powder by working in a well-ventilated area or using a fume hood.

The following decision tree provides a guide for the appropriate handling and storage of **Boc-D-Tyr-OH**.

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Caption: Decision workflow for handling and storage.

Conclusion

Boc-D-Tyr-OH is a stable compound when stored under the recommended conditions as a solid. The primary stability concern is the acid-catalyzed cleavage of the Boc protecting group. For applications requiring the use of **Boc-D-Tyr-OH** in solution, it is recommended to use freshly prepared solutions. When long-term storage of solutions is unavoidable, they should be aliquoted and stored at or below -20°C. For critical applications in drug development, it is

strongly advised to conduct in-house stability studies under conditions relevant to the intended use and to develop and validate a stability-indicating analytical method.

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References

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